

The Discovery of Chlorophyll d: A Technical Retrospective

Author: BenchChem Technical Support Team. Date: December 2025

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A whitepaper on the seminal discovery of **Chlorophyll d** by Harold H. Strain and Winston M. Manning, offering a technical guide for researchers, scientists, and drug development professionals.

Introduction

In 1943, Harold H. Strain and Winston M. Manning reported the discovery of a new chlorophyll pigment, designated **Chlorophyll d**, isolated from red algae.[1] This finding, published in the Journal of Biological Chemistry, expanded the known palette of photosynthetic pigments and hinted at a greater diversity in the light-harvesting machinery of photosynthetic organisms than previously understood. Initially, the significance of **Chlorophyll d** was debated, with some suggesting it might be an artifact of the isolation process.[2] However, its existence was unambiguously confirmed decades later with its identification as the primary photosynthetic pigment in the cyanobacterium Acaryochloris marina.[1][3] This organism is uniquely adapted to environments depleted of visible light, utilizing the far-red light absorbed by **Chlorophyll d** for oxygenic photosynthesis.[1][3] This whitepaper provides a technical overview of the discovery of **Chlorophyll d**, presenting key quantitative data, detailed experimental protocols both historical and modern, and a visualization of the discovery workflow.

Data Presentation

The following tables summarize the key quantitative data related to the spectral properties of **Chlorophyll d**, primarily from studies of Acaryochloris marina, the organism in which it is most abundant.



Table 1: In Vivo Spectroscopic Properties of Chlorophyll d in Acaryochloris marina	
Parameter	Wavelength (nm)
Qy Absorbance Peak	704-705[4][5]
Soret Band Peak 1	405
Soret Band Peak 2	454
Table 2: In Vitro Spectroscopic Properties of Purified Chlorophyll d	
Solvent	Absorption Maxima (nm)
100% Methanol	Soret: 401, 460; Qy: 697-698
90% Acetone	Soret: 401, 455; Qy: 696[6]
Table 3: Pigment Composition and Properties in Acaryochloris marina	
Parameter	Value
Chlorophyll a / Chlorophyll d Ratio	0.01 (i.e., Chl d is 99% of the total Chl a and d mass)[3][4][5]
Mass Extinction Coefficient (α) of Chl d in Methanol	71.11 L g ⁻¹ cm ⁻¹
Mass of Chl d per cell biomass	28.9–30.4 μg/g

Experimental Protocols

The Original Strain and Manning Protocol (1943) - A Historical Perspective

While the full, detailed protocol from the original 1943 publication is not readily available, key aspects of their pioneering methodology have been documented. Strain and Manning's work



was notable for its use of advanced chromatographic techniques for the time.

- 1. Extraction of Pigments: The initial step would have involved the extraction of pigments from red algae samples. Based on common practices of the era, this likely involved grinding the algal samples with an organic solvent such as acetone or methanol to solubilize the chlorophylls and other pigments.[7][8]
- 2. Chromatographic Separation: A crucial and innovative step in their process was the use of a chromatographic column with powdered sugar as the stationary phase (sorptive agent).[9] This technique, novel at the time for pigment separation, allowed for the differential adsorption of the various pigments present in the extract.
- 3. Elution and Characterization: The separated pigments would then be eluted from the column using a solvent or a series of solvents of increasing polarity. The distinct green band corresponding to **Chlorophyll d** would have been collected. The final step would involve the characterization of the isolated pigment using absorption spectroscopy to determine its unique absorption spectrum, distinguishing it from Chlorophyll a and other known pigments.

Modern Protocol for the Isolation and Characterization of Chlorophyll d from Acaryochloris marina

The following is a representative modern protocol for the isolation and characterization of **Chlorophyll d**, drawing from contemporary research.[3]

- 1. Cell Culture and Harvesting:
- Culture Acaryochloris marina in an appropriate medium under far-red light (e.g., ~730 nm LED) to promote Chlorophyll d production.[3]
- Harvest the cells by centrifugation.
- 2. Pigment Extraction:
- Resuspend the cell pellet in 100% methanol.
- Disrupt the cells using sonication or bead beating to ensure complete extraction of pigments.

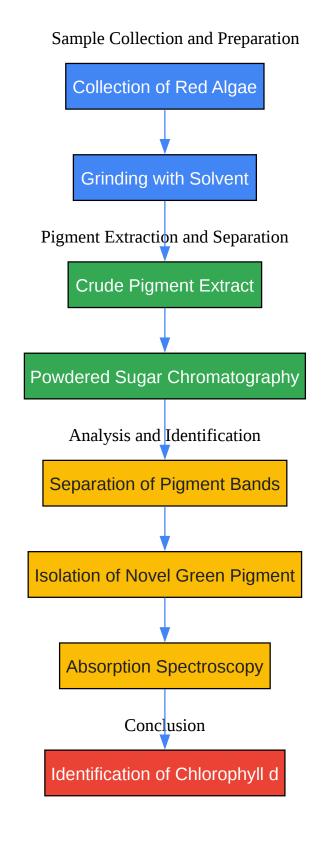


- Centrifuge the mixture to pellet cell debris and collect the supernatant containing the pigments.
- 3. Pigment Separation and Quantification (HPLC):
- Analyze the pigment extract using High-Performance Liquid Chromatography (HPLC) with a C18 column.[3][5]
- Use a diode array detector to monitor the elution of pigments at different wavelengths (e.g., 440 nm for the Soret band and 660 nm for the Qy band of Chlorophyll a).[3]
- The separation of different pigments is achieved by using a solvent gradient.
- Quantify the amount of Chlorophyll d and Chlorophyll a by comparing the peak areas to those of known standards.
- 4. Spectroscopic Analysis:
- For detailed spectral characterization, purify the **Chlorophyll d** fraction from the HPLC.
- Measure the absorbance spectrum of the purified Chlorophyll d in a suitable solvent (e.g., 100% methanol) using a spectrophotometer to determine the precise wavelengths of the Soret and Qy absorption bands.[3]

Visualization of the Discovery Workflow

The following diagram illustrates the logical workflow of Strain and Manning's discovery of **Chlorophyll d**.





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Workflow of the discovery of **Chlorophyll d** by Strain and Manning.



Conclusion

The discovery of **Chlorophyll d** by Strain and Manning was a landmark in the study of photosynthesis. Their innovative use of chromatography with powdered sugar paved the way for the separation and identification of novel pigments. While initially found in red algae, the true significance of **Chlorophyll d** was realized with the discovery of Acaryochloris marina, a cyanobacterium that utilizes this pigment to perform oxygenic photosynthesis in far-red light conditions. This has profound implications for our understanding of the limits of photosynthesis and the potential for life in light-limited environments. The technical details provided in this whitepaper, from the historical methods to modern analytical protocols, offer a comprehensive resource for researchers in the fields of photosynthesis, bioenergetics, and drug development, where novel pigments and their associated pathways are of significant interest.

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- To cite this document: BenchChem. [The Discovery of Chlorophyll d: A Technical Retrospective]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b1255416#discovery-of-chlorophyll-d-by-strain-and-manning]

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